

X-ray crystallography studies of 3,4-Difluoro-5-nitrobenzoic acid derivatives

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Compound of Interest

Compound Name: 3,4-Difluoro-5-nitrobenzoic acid

Cat. No.: B1418034

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Experimental Protocols: A Guide to Structure Determination

The determination of the crystal structures for the compared compounds was achieved through single-crystal X-ray diffraction. The following protocols outline the general steps involved in this process, from crystal growth to structure refinement.

Crystallization

The successful growth of high-quality single crystals is a prerequisite for X-ray diffraction analysis. For the title compounds, slow evaporation is a commonly employed technique.

Step-by-Step Crystallization Protocol:

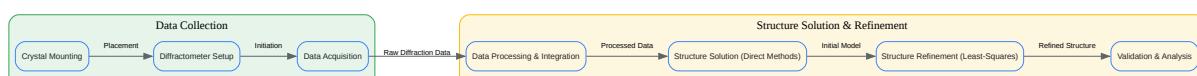
- Solvent Selection: Dissolve approximately 10-20 mg of the purified compound in a minimal amount of a suitable solvent or solvent mixture. For Methyl 3,4-difluoro-5-nitrobenzoate, a mixture of ethanol and water is often effective. For 3,4-Difluoro-5-nitrobenzamide, a mixture of methanol and dichloromethane can be utilized.
- Preparation of Crystallization Vessel: Transfer the solution to a small, clean vial.
- Slow Evaporation: Cover the vial with a cap containing a few small perforations to allow for slow evaporation of the solvent at room temperature.

- Crystal Growth: Allow the vial to stand undisturbed for several days to weeks. As the solvent slowly evaporates, the solution becomes supersaturated, promoting the formation of single crystals.
- Crystal Harvesting: Once well-formed crystals of suitable size (typically 0.1-0.3 mm in each dimension) are observed, carefully harvest them from the mother liquor using a spatula or by decanting the solvent.

X-ray Data Collection and Structure Refinement

Once suitable crystals are obtained, their three-dimensional structures can be determined using X-ray diffraction.

Data Collection and Refinement Workflow:



Methyl 3,4-difluoro-5-nitrobenzoate

C-H...O interactions

Forms layers

π-π stacking

3,4-Difluoro-5-nitrobenzamide

N-H...O Hydrogen Bonds

Forms 3D network

C-H...F interactions

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